

Physical properties of (S)-Boc-2,3-diaminopropionic acid

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Compound of Interest

Compound Name:	(S)-2-Amino-3-((tert-butoxycarbonyl)amino)propanoic acid
CAS No.:	74536-29-1
Cat. No.:	B557222

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An In-depth Technical Guide to the Physical Properties of (S)-Boc-2,3-diaminopropionic Acid

Introduction

(S)-2-[(tert-Butoxycarbonyl)amino]-3-aminopropionic acid, commonly referred to in literature and supplier catalogs as α -Boc-L-2,3-diaminopropionic acid or simply Boc-Dap-OH, is a non-canonical amino acid derivative of paramount importance in the fields of peptide chemistry, drug development, and bioconjugation. Its unique structure, featuring a chiral center and two distinct amino groups—one protected by the acid-labile tert-butyloxycarbonyl (Boc) group and a free primary amine at the β -position—renders it a versatile building block for creating complex molecular architectures.

The strategic placement of the Boc group on the α -amino group allows for selective chemical manipulations, enabling its use in solid-phase peptide synthesis (SPPS) to introduce branching, cyclization, or points for conjugation.^[1] Understanding the fundamental physical properties of this compound is not merely an academic exercise; it is a critical prerequisite for

its effective use in the laboratory, ensuring reproducibility in synthesis, accuracy in analysis, and stability in storage. This guide provides a comprehensive examination of these properties, grounded in established analytical techniques and field-proven insights for researchers, scientists, and drug development professionals.

Section 1: Core Physicochemical Properties

The foundational characteristics of a chemical reagent dictate its handling, reactivity, and analytical profile. For (S)-Boc-2,3-diaminopropionic acid, these properties are well-defined by commercial suppliers, though minor variations exist depending on the grade and isomeric purity.

Table 1: Summary of Core Physicochemical Properties

Property	Value	Source(s)
Chemical Name	(S)-2-[(tert-Butoxycarbonyl)amino]-3-aminopropionic acid	[2][3]
Synonyms	N α -Boc-L-2,3-diaminopropionic acid, Boc-Dap-OH, Boc-Dpr-OH	[2][3]
CAS Number	73259-81-1	[2][3]
Molecular Formula	C ₈ H ₁₆ N ₂ O ₄	[2][3]
Molecular Weight	204.22 g/mol	[2][3]
Appearance	White to off-white solid or crystalline powder	[4]
Melting Point	210 °C (with decomposition)	[2][5]

| Optical Rotation | $[\alpha]^{20}_D +5.5 \pm 1^\circ$ (c=1 in 1:1 Methanol/Water) |[2] |

Molecular Structure and Weight

The molecular formula is $C_8H_{16}N_2O_4$, corresponding to a molecular weight of 204.22 g/mol.[2]
[3] This value is fundamental for all stoichiometric calculations in synthesis and for confirmation by mass spectrometry, where the protonated molecular ion $[M+H]^+$ is typically observed at m/z 205.12.

Melting Point

The melting point is consistently reported at approximately 210 °C, with decomposition.[2][5]
This is a key indicator of purity. A broad melting range or a significant deviation from this value would suggest the presence of impurities, such as residual solvents or diastereomers. The decomposition aspect is typical for amino acids, which often degrade upon melting.

Optical Rotation

As a chiral molecule, its optical activity is a critical quality attribute that confirms the enantiomeric integrity. The specific rotation is reported as $+5.5 \pm 1^\circ$ under defined conditions ($c=1$, 1:1 MeOH/H₂O).[2] A measurement outside this range could indicate either racemization during synthesis or storage, or the presence of the (R)-enantiomer. For any application where stereochemistry is crucial, such as in the development of stereospecific pharmaceuticals, polarimetry is an indispensable quality control test.

Section 2: Solubility Profile

The solubility of Boc-Dap-OH is governed by its amphiphilic character. The free carboxylic acid and β -amino groups impart hydrophilicity and pH-dependent charge, while the bulky tert-butyl group of the Boc protector confers significant hydrophobic character. A comprehensive, experimentally-derived public solubility dataset is not available; therefore, this section provides an illustrative profile based on chemical principles and a robust protocol for its experimental determination.

Table 2: Illustrative Solubility Profile for (S)-Boc-2,3-diaminopropionic Acid

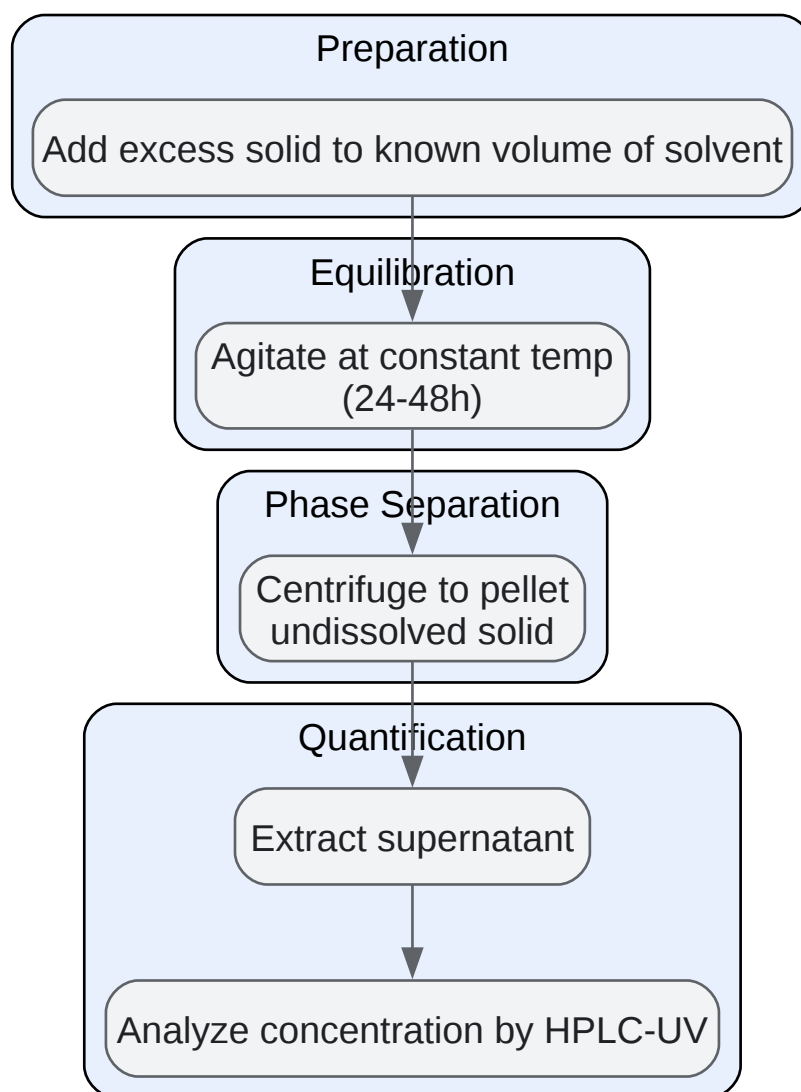
Solvent	Expected Solubility Classification	Rationale
Water (pH < 2)	Soluble	Both amino groups and the carboxylic acid are protonated, leading to a net positive charge and good aqueous solubility.
Water (pH 4-6)	Sparingly Soluble	The molecule is zwitterionic, with a net neutral charge, minimizing its interaction with water and leading to lower solubility.
Water (pH > 9)	Soluble	The carboxylic acid and β -amino group are deprotonated, leading to a net negative charge and good aqueous solubility.
Methanol / Ethanol	Soluble	These polar protic solvents can solvate both the polar functional groups and the nonpolar Boc group effectively.
Acetic Acid	Soluble	The acidic solvent protonates the amino groups, enhancing solubility. [5]
DMF / DMSO	Freely Soluble	These polar aprotic solvents are excellent at dissolving a wide range of organic molecules, including protected amino acids.

| Dichloromethane | Slightly Soluble | The polarity is likely insufficient to fully solvate the zwitterionic character of the amino acid backbone. |

Experimental Protocol for Solubility Determination (Shake-Flask Method)

This protocol provides a reliable method for determining the saturation solubility of the compound.

- **Preparation:** Add an excess amount of solid Boc-Dap-OH to a known volume (e.g., 2 mL) of the desired solvent in a sealed vial.
- **Equilibration:** Agitate the vials at a constant temperature (e.g., 25 °C) using a shaker for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Centrifuge the vials at high speed (e.g., 10,000 rpm for 15 minutes) to pellet the excess, undissolved solid.
- **Sampling:** Carefully extract a known volume of the supernatant without disturbing the solid pellet.
- **Quantification:** Dilute the supernatant with an appropriate mobile phase and analyze its concentration using a validated analytical technique, such as HPLC-UV, against a calibration curve prepared from known standards.
- **Calculation:** The solubility is calculated based on the measured concentration and the dilution factor.



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Workflow for experimental solubility determination.

Section 3: Spectroscopic and Structural Characterization

Structural confirmation and characterization rely on a suite of analytical techniques. For a molecule like Boc-Dap-OH, NMR spectroscopy confirms the covalent structure, mass spectrometry verifies the molecular weight, and X-ray crystallography can provide definitive proof of its three-dimensional structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

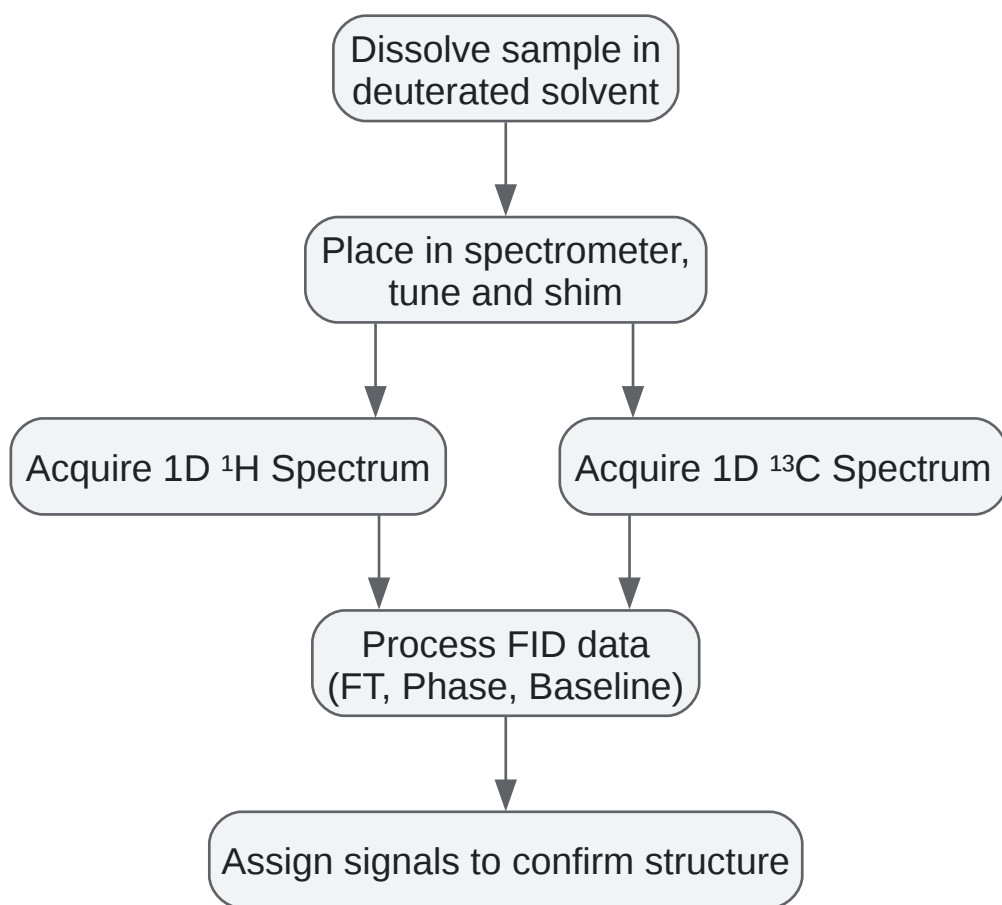
NMR is the most powerful tool for elucidating the precise structure of the molecule in solution.

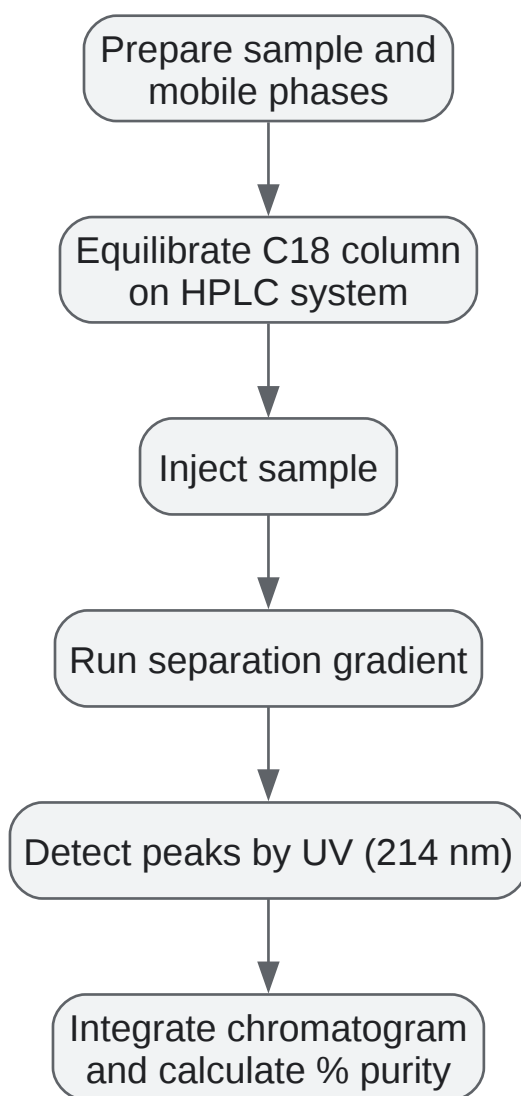
- ^1H NMR: The proton NMR spectrum is expected to show several characteristic signals:
 - A sharp singlet at approximately 1.4 ppm, integrating to 9 protons, corresponding to the magnetically equivalent methyl groups of the tert-butyl moiety.
 - A multiplet for the single proton on the α -carbon ($\text{C}\alpha\text{-H}$).
 - A pair of diastereotopic multiplets for the two protons on the β -carbon ($\text{C}\beta\text{-H}_2$).
 - Broad signals for the amine (NH and NH_2) and carboxylic acid (OH) protons, which may exchange with deuterium in solvents like D_2O or CD_3OD .
- ^{13}C NMR: The proton-decoupled carbon spectrum provides confirmation of the carbon backbone:
 - Signals for the three equivalent methyl carbons of the Boc group are expected around 28.3 ppm.^[6]
 - The quaternary carbon of the Boc group should appear at approximately 80.6 ppm.^[6]
 - Signals for the α -carbon and β -carbon of the propionic acid backbone.
 - Two distinct carbonyl carbon signals: one for the Boc group's urethane carbonyl (~155 ppm) and one for the carboxylic acid carbonyl (>170 ppm).

Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of Boc-Dap-OH in ~0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6 , D_2O with pH adjustment, or CD_3OD) in a standard 5 mm NMR tube.
- Instrument Setup: Place the sample in a high-field NMR spectrometer (e.g., 400 MHz or higher). Tune and shim the instrument to achieve optimal magnetic field homogeneity.

- ^1H Spectrum Acquisition: Acquire a standard 1D proton spectrum using a 90° pulse. Set an appropriate spectral width and acquisition time.
- ^{13}C Spectrum Acquisition: Acquire a 1D carbon spectrum with proton decoupling (e.g., using a DEPTQ or standard broadband decoupled sequence). A larger number of scans will be required due to the lower natural abundance of ^{13}C .
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Reference the spectra to the residual solvent signal or an internal standard (e.g., TMS).





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Sources

- 1. (N-Boc-β-氨基)-丙氨酸 | Sigma-Aldrich [sigmaaldrich.com]
- 2. Boc-Dap-OH = 98.0 TLC 73259-81-1 [sigmaaldrich.com]
- 3. Boc-Dap-OH | C₈H₁₆N₂O₄ | CID 2755946 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [4. alfachemic.com \[alfachemic.com\]](#)
- [5. Boc-Dap-OH | 73259-81-1 \[amp.chemicalbook.com\]](#)
- [6. mdpi.com \[mdpi.com\]](#)
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